

A Technical Guide to High-Purity 2,4-Dimethylpentanal for Research Applications

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Compound of Interest

Compound Name: **2,4-Dimethylpentanal**

Cat. No.: **B3050699**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of high-purity **2,4-Dimethylpentanal** (CAS No. 27944-79-2), a branched-chain aldehyde with applications in organic synthesis and fragrance chemistry. This document details commercially available sources, key chemical and physical properties, and established experimental protocols for its synthesis, purification, and analysis.

Commercial Availability of 2,4-Dimethylpentanal

High-purity **2,4-Dimethylpentanal** is available from a select number of commercial suppliers. While many vendors offer a standard purity of approximately 95%, higher purity grades may be available upon request or through custom synthesis. Researchers requiring purities exceeding 98% for sensitive applications should inquire directly with suppliers regarding the availability of certificates of analysis (CoA) or custom synthesis services.

Supplier	Purity	Notes
LookChem	Up to 99%	Purity information is aggregated from raw suppliers and should be verified. [1]
CymitQuimica	Min. 95%	Offers the compound from the Biosynth brand. [2] [3]
Molport	95%	Lists various quantities and pricing from a single supplier. [4]
Biosynth	Min. 95%	Also offers custom synthesis for higher purity requirements. [5]
Chem Pure	95%	Regional supplier based in Bangalore.

Physicochemical Properties

2,4-Dimethylpentanal is a colorless liquid with a characteristic pungent odor.[\[6\]](#) Its key physicochemical properties are summarized below.

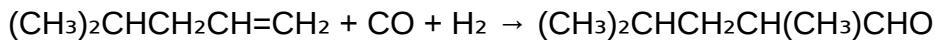
Property	Value
Molecular Formula	C7H14O [1] [7]
Molecular Weight	114.19 g/mol [8]
Boiling Point	134.5 °C at 760 mmHg [1] [7]
Density	0.803 g/cm ³ [1] [6]
Flash Point	33.4 °C [1] [7]
XLogP3	1.9 [8]
Refractive Index	1.401 [6] [7]

Experimental Protocols

Synthesis of 2,4-Dimethylpentanal via Hydroformylation of Isohexene

A plausible and industrially relevant method for the synthesis of **2,4-Dimethylpentanal** is the hydroformylation (oxo process) of isohexene isomers.^[9] This reaction involves the addition of a formyl group (-CHO) and a hydrogen atom across the double bond of an alkene.

Reaction Scheme:



Materials and Reagents:

- Isohexene (mixture of isomers)
- Synthesis gas (CO/H₂ mixture)
- Rhodium-based catalyst (e.g., Rh(CO)₂(acac) with a phosphine ligand)
- High-pressure reactor (autoclave)
- Anhydrous toluene (solvent)

Procedure:

- The high-pressure reactor is charged with anhydrous toluene, the rhodium catalyst, and the phosphine ligand under an inert atmosphere.
- The reactor is sealed and purged with synthesis gas.
- Isohexene is injected into the reactor.
- The reactor is pressurized with synthesis gas to the desired pressure (typically 10-100 atm) and heated to the reaction temperature (typically 40-200 °C).^[9]

- The reaction is monitored by gas chromatography (GC) to determine the consumption of the starting material and the formation of the product.
- Upon completion, the reactor is cooled, and the excess pressure is carefully released.
- The crude reaction mixture containing **2,4-Dimethylpentanal** is collected for purification.

Purification of 2,4-Dimethylpentanal

The crude product from the synthesis can be purified to high purity using a combination of extraction and distillation techniques. Common impurities in aldehydes include the corresponding alcohols and carboxylic acids from side reactions and oxidation.[\[2\]](#)

Materials and Reagents:

- Crude **2,4-Dimethylpentanal**
- 10% Sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Diethyl ether (or other suitable organic solvent)
- Fractional distillation apparatus

Procedure:

- The crude product is dissolved in diethyl ether.
- The organic solution is washed with a 10% NaHCO_3 solution to remove acidic impurities.[\[2\]](#)
- The organic layer is then washed with brine to remove any remaining aqueous solution.
- The separated organic layer is dried over anhydrous MgSO_4 or Na_2SO_4 .[\[2\]](#)
- The drying agent is removed by filtration.

- The solvent is removed under reduced pressure.
- The resulting crude aldehyde is purified by fractional distillation under atmospheric or reduced pressure.[10] The fraction corresponding to the boiling point of **2,4-Dimethylpentanal** (134.5 °C) is collected.

GC-MS Analysis of 2,4-Dimethylpentanal

Gas chromatography-mass spectrometry (GC-MS) is a standard method for determining the purity and identity of volatile compounds like **2,4-Dimethylpentanal**.[11] For enhanced sensitivity and chromatographic performance, derivatization with O-(2,3,4,5,6-pentafluorobenzyl)hydroxylamine (PFBHA) can be employed.[11][12]

Materials and Reagents:

- Sample of **2,4-Dimethylpentanal**
- Methanol (HPLC grade)
- PFBHA solution (10 mg/mL in deionized water)[11]
- Internal standard (e.g., a deuterated aldehyde)
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

Procedure:

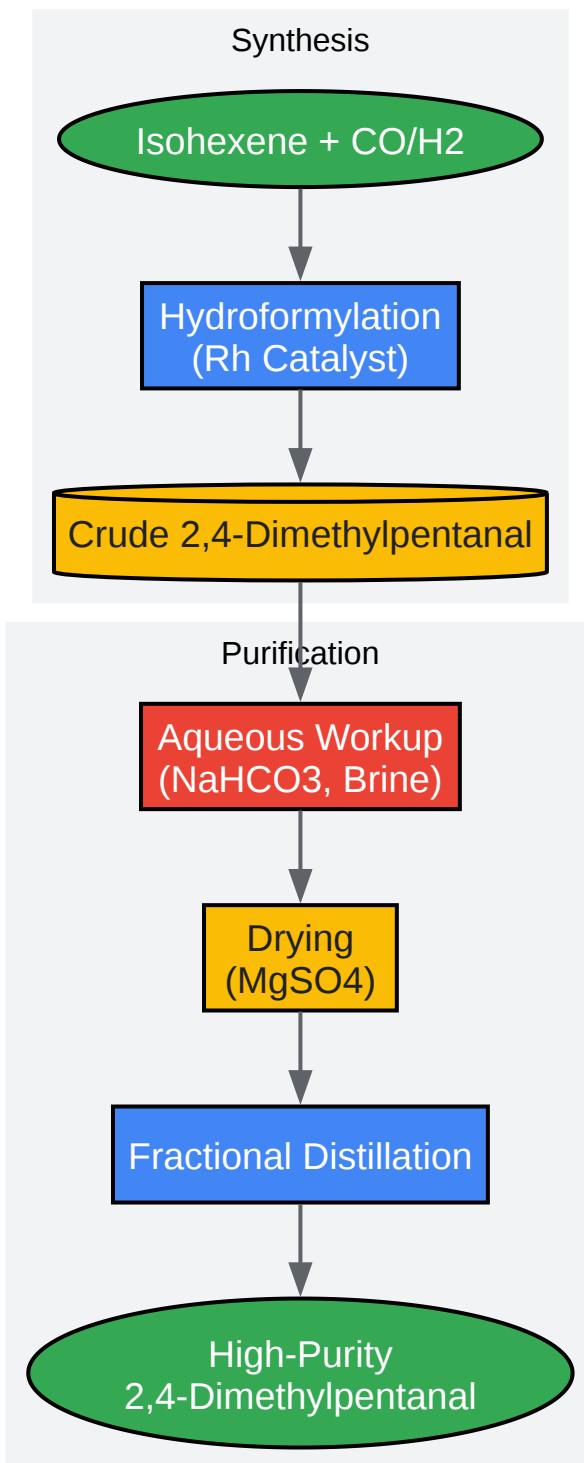
- Sample Preparation: A dilute solution of the **2,4-Dimethylpentanal** sample and the internal standard is prepared in methanol.
- Derivatization: An aliquot of the sample solution is mixed with the PFBHA solution in a sealed vial and heated to form the oxime derivative.[11]
- Injection: A small volume (e.g., 1 µL) of the derivatized sample is injected into the GC-MS system.
- GC Separation: The components are separated on the capillary column using a suitable temperature program.

- MS Detection: The mass spectrometer is operated in either electron impact (EI) or negative chemical ionization (NCI) mode to detect the separated components.[13]
- Data Analysis: The purity of the **2,4-Dimethylpentanal** is determined by comparing the peak area of the analyte to that of the internal standard and any impurities. The identity is confirmed by comparing the mass spectrum to a reference spectrum.

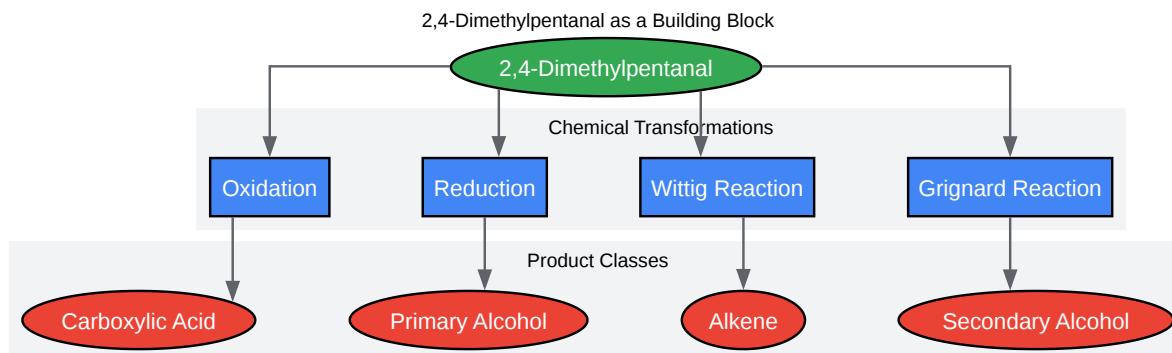
Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for the synthesis and purification of **2,4-Dimethylpentanal** and its application as a building block in organic synthesis.

Synthesis and Purification of 2,4-Dimethylpentanal

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Caption: Workflow for the synthesis and purification of **2,4-Dimethylpentanal**.



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Caption: Application of **2,4-Dimethylpentanal** in organic synthesis.

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